

An In-depth Technical Guide to the Spectral Analysis of Propyl Pivalate

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Compound of Interest

Compound Name: *Propyl pivalate*

CAS No.: *5129-35-1*

Cat. No.: *B1266646*

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This guide provides a detailed examination of the spectral characteristics of **propyl pivalate** (propyl 2,2-dimethylpropanoate), a common ester in organic chemistry. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data summary. It delves into the principles behind the spectral data, offering insights into experimental design, data acquisition, and rigorous interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

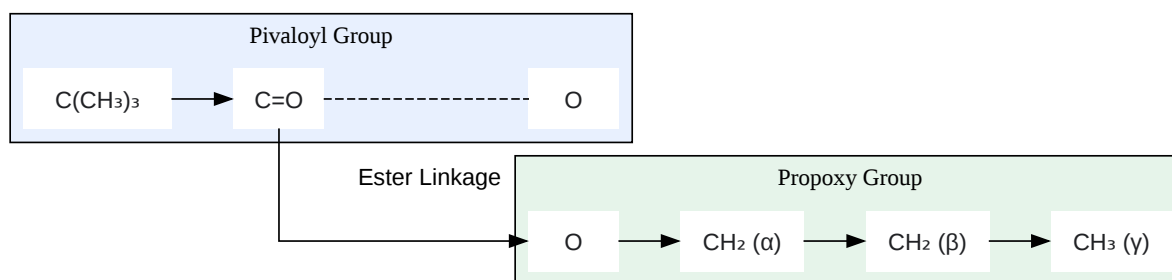
Introduction to Propyl Pivalate

Propyl pivalate ($C_8H_{16}O_2$) is the ester formed from pivalic acid and propanol.^{[1][2]} Its structure features a sterically hindered tert-butyl group adjacent to the carbonyl, which significantly influences its chemical reactivity and spectral properties. Understanding its spectral signature is fundamental for its identification, purity assessment, and structural elucidation in various chemical processes.

- IUPAC Name: propyl 2,2-dimethylpropanoate^[1]
- CAS Number: 5129-35-1^[1]

- Molecular Formula: $C_8H_{16}O_2$ [1]
- Molecular Weight: 144.21 g/mol [1]

The following sections provide a comprehensive analysis of the key spectroscopic techniques used to characterize this molecule.



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Caption: Molecular structure of **Propyl Pivalate**.

Methodologies for Spectral Acquisition

The reliability of spectral data is contingent upon rigorous and well-defined acquisition protocols. The following methodologies represent standard, validated procedures for the analysis of a liquid sample such as **propyl pivalate**.

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of **propyl pivalate** in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , $CDCl_3$). The choice of solvent is critical; $CDCl_3$ is standard for non-polar to moderately polar compounds and its residual proton signal ($\delta \approx 7.26$ ppm) and carbon signals ($\delta \approx 77.16$ ppm) are well-documented. [3]

- Internal Standard: Add a small amount of tetramethylsilane (TMS) to the sample. TMS serves as the internal reference for both ^1H and ^{13}C NMR, with its signal defined as 0.00 ppm.^[3]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 300 MHz or higher) for optimal resolution and sensitivity.
- ^1H NMR Acquisition:
 - Acquire the spectrum at room temperature.
 - Set a spectral width of approximately 12 ppm.
 - Employ a pulse angle of 30-45 degrees with a relaxation delay of 1-2 seconds.
 - Accumulate 8-16 scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a singlet.
 - Set a spectral width of approximately 220 ppm.
 - Use a pulse angle of 45 degrees with a relaxation delay of 2-5 seconds. A longer delay is often necessary for quaternary carbons.
 - Accumulate several hundred to a few thousand scans due to the low natural abundance of the ^{13}C isotope.

Experimental Protocol: Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: For a neat liquid sample, place a single drop of **propyl pivalate** between two polished sodium chloride (NaCl) or potassium bromide (KBr) salt plates. Gently press the plates together to form a thin liquid film.

- **Background Spectrum:** Acquire a background spectrum of the empty salt plates. This is crucial to subtract any absorbance from the atmosphere (e.g., CO₂, H₂O) and the plates themselves.
- **Sample Spectrum:** Place the prepared sample in the spectrometer's sample holder and acquire the spectrum.
- **Data Acquisition:** Scan the mid-infrared range (4000 cm⁻¹ to 400 cm⁻¹). Co-add 16-32 scans to improve the signal-to-noise ratio. The final spectrum should be displayed in terms of transmittance or absorbance.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a minute quantity of **propyl pivalate** into the mass spectrometer, typically via Gas Chromatography (GC-MS) for separation and purification or via direct injection.
- **Ionization:** Bombard the gaseous molecules with a high-energy electron beam (standardly 70 eV). This energy is sufficient to ionize the molecule by ejecting an electron, forming the molecular ion (M⁺•), and inducing fragmentation.
- **Mass Analysis:** Accelerate the resulting positively charged ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- **Detection:** Detect the ions and plot their relative abundance against their m/z value to generate the mass spectrum.

Predicted ¹H NMR Spectral Analysis (500 MHz, CDCl₃)

While a published experimental spectrum was not available in the consulted databases, a predicted ¹H NMR spectrum can be reliably inferred from the molecular structure and established chemical shift principles. The structure of **propyl pivalate** suggests four distinct proton environments.

Label	Structure Fragment	Predicted Shift (δ , ppm)	Multiplicity	Integration	Rationale
a	-C(CH ₃) ₃	~ 1.20	Singlet (s)	9H	Protons on the tert-butyl group are equivalent and have no adjacent protons, resulting in a sharp singlet. They are in a shielded, aliphatic environment.
b	-O-CH ₂ -	~ 4.00	Triplet (t)	2H	Methylene protons attached to the ester oxygen are deshielded. They are split into a triplet by the two adjacent protons on the β -carbon ($n+1 = 2+1 = 3$).
c	-CH ₂ -CH ₂ -CH ₃	~ 1.65	Sextet (sext)	2H	Methylene protons on the β -carbon are split by both the α -CH ₂ (2

protons) and γ -CH₃ (3 protons) groups, resulting in a complex multiplet, predicted to be a sextet ($n+1 = 5+1 = 6$).

Terminal methyl protons are in a highly shielded environment. They are split into a triplet by the two adjacent protons on the β -carbon ($n+1 = 2+1 = 3$).

d	-CH ₃	~ 0.95	Triplet (t)	3H
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Predicted ¹³C NMR Spectral Analysis (125 MHz, CDCl₃)

Similarly, the proton-decoupled ¹³C NMR spectrum is predicted to show six unique carbon signals, as the three methyl carbons of the tert-butyl group are equivalent.

Label	Structure Fragment	Predicted Shift (δ , ppm)	Rationale
1	-C=O	~ 178.5	The carbonyl carbon of an ester is highly deshielded and appears at a very low field.
2	-O-CH ₂ -	~ 64.5	The α -carbon attached to the electronegative oxygen atom is significantly deshielded.
3	-C(CH ₃) ₃	~ 38.7	The quaternary carbon of the tert-butyl group is deshielded by the adjacent carbonyl group.
4	-C(CH ₃) ₃	~ 27.2	The three equivalent methyl carbons of the tert-butyl group are in a typical shielded, aliphatic region.
5	-CH ₂ -CH ₂ -CH ₃	~ 22.0	The β -carbon of the propyl chain is a standard aliphatic methylene carbon.
6	-CH ₃	~ 10.5	The terminal γ -carbon of the propyl group is the most shielded carbon, appearing at the highest field.

Infrared (IR) Spectral Analysis

The IR spectrum provides definitive evidence for the presence of key functional groups. For **propyl pivalate**, the most characteristic absorptions are associated with the ester group.

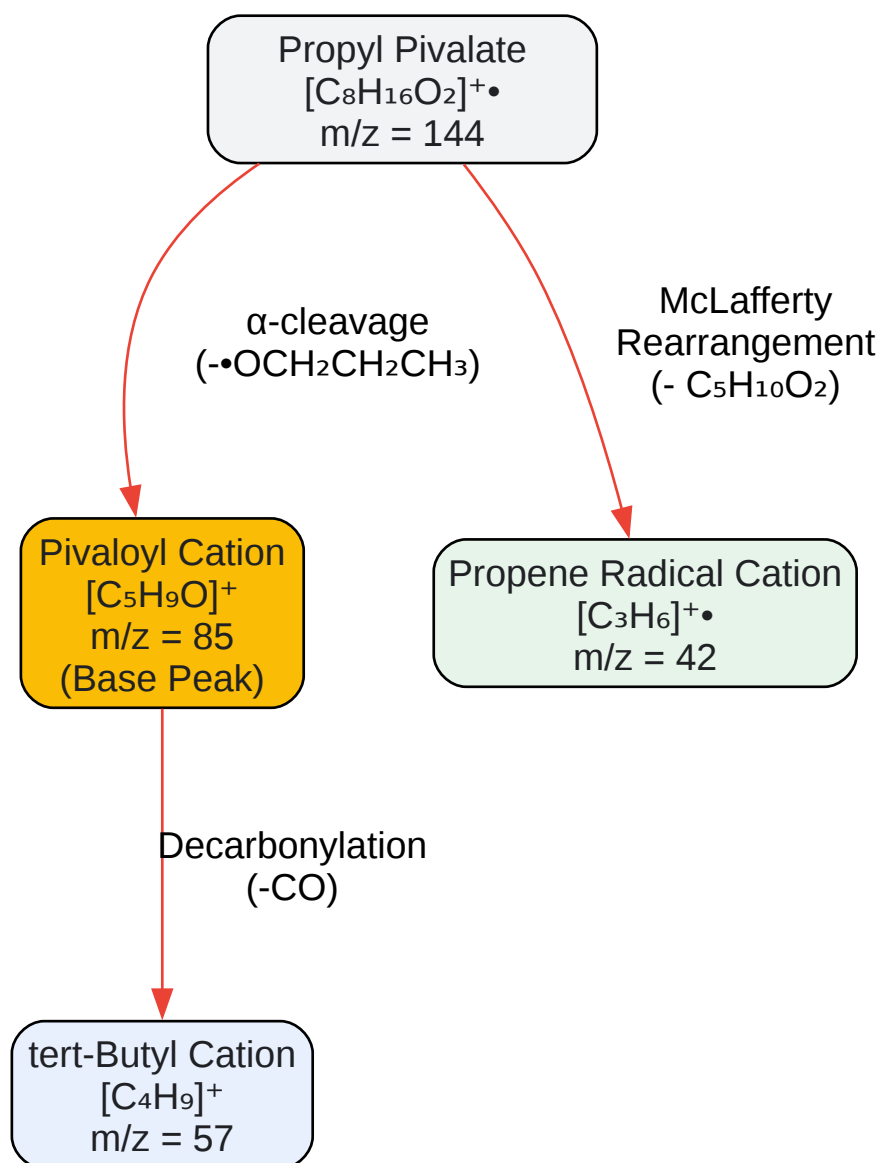
Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
~ 2970-2870	Strong	C-H Stretch	Alkyl (sp ³ C-H)
~ 1735	Very Strong	C=O Stretch	Ester Carbonyl
~ 1280-1150	Strong	C-O Stretch	Ester Linkage

The most prominent peak in the spectrum will be the intense carbonyl (C=O) stretch around 1735 cm⁻¹. This, coupled with the strong C-O stretching band, provides a clear and reliable signature for the ester functional group. The fingerprint region (below 1500 cm⁻¹) will contain a complex pattern of C-C and C-H bending vibrations unique to the molecule.

Mass Spectrometry (MS) Analysis

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and structural fragments of the analyte.

- **Molecular Ion (M⁺•):** The molecular ion peak is expected at an m/z of 144, corresponding to the molecular weight of **propyl pivalate** (C₈H₁₆O₂). This peak may be of low abundance due to the facile fragmentation of the ester.
- **Major Fragmentation Pathways:** The fragmentation of **propyl pivalate** is dominated by cleavages around the ester group.



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Caption: Key fragmentation pathways of **Propyl Pivalate** in EI-MS.

- Formation of the Pivaloyl Cation (m/z 85): The most characteristic fragmentation is the alpha-cleavage of the C-O bond, leading to the loss of a propoxy radical ($\bullet OCH_2CH_2CH_3$) and the formation of the highly stable pivaloyl cation, $[(CH_3)_3CCO]^+$. This fragment is typically the base peak (most abundant ion) in the spectrum.
- Formation of the tert-Butyl Cation (m/z 57): The pivaloyl cation (m/z 85) can subsequently lose a molecule of carbon monoxide (CO) to form the very stable tert-butyl cation, $[(CH_3)_3C]^+$. This results in another prominent peak at m/z 57.

- McLafferty Rearrangement (m/z 42): A characteristic rearrangement for esters with a sufficiently long alkyl chain, this involves the transfer of a gamma-hydrogen from the propyl group to the carbonyl oxygen, followed by cleavage. This produces a neutral molecule of pivalic acid and a radical cation of propene at m/z 42.

Conclusion

The combination of NMR, IR, and MS provides a complete and unambiguous characterization of **propyl pivalate**. IR spectroscopy confirms the presence of the ester functional group, while mass spectrometry elucidates the molecular weight and key structural components like the pivaloyl and propyl moieties through predictable fragmentation. Although experimental NMR data was not directly sourced, robust predictions based on established chemical principles outline the expected ^1H and ^{13}C spectra, providing a powerful template for experimental verification. This multi-faceted spectroscopic approach exemplifies a rigorous, self-validating system for structural elucidation in modern chemical research.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 138418, **n-Propyl pivalate**. Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 219528, 2,2-Dimethylpropyl propanoate. Retrieved from [\[Link\]](#).
- Reich, H. J. (n.d.). Structure Determination Using Spectroscopic Methods. University of Wisconsin. Retrieved from [\[Link\]](#).
- Doc Brown's Chemistry. (n.d.). Introductory note on the ^{13}C NMR spectrum of propyl methanoate. Retrieved from [\[Link\]](#).
- PubChemLite. (n.d.). Propyl 2,2-dimethylpropanoate ($\text{C}_8\text{H}_{16}\text{O}_2$). Retrieved from [\[Link\]](#).
- Chemistry LibreTexts. (2024). 13.4: Chemical Shifts in ^1H NMR Spectroscopy. Retrieved from [\[Link\]](#).
- AIST. (n.d.). Spectral Database for Organic Compounds (SDBS). National Institute of Advanced Industrial Science and Technology. Retrieved from [\[Link\]](#).

- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. Available at [\[Link\]](#).

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Sources

- 1. n-Propyl pivalate | C₈H₁₆O₂ | CID 138418 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. PubChemLite - Propyl 2,2-dimethylpropanoate (C₈H₁₆O₂) [\[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- 3. ¹³C nmr spectrum of propyl methanoate C₄H₈O₂ HCOOCH₂CH₂CH₃ analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of propyl formate C₁₃ ¹³-C nmr doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](https://www.docbrown.info)
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